

A Comprehensive Technical Guide to the Safe Handling of 4-(Trifluoromethyl)phenylacetonitrile

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenylacetonitrile

Cat. No.: B1294351

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **4-(Trifluoromethyl)phenylacetonitrile**, a key reagent in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

4-(Trifluoromethyl)phenylacetonitrile is a solid compound with the following properties:

Property	Value
Molecular Formula	C9H6F3N[1]
Molecular Weight	185.15 g/mol [1]
Appearance	White to almost white powder or crystal[2]
Melting Point	47-49 °C
Boiling Point	131-132 °C at 20 mmHg
Flash Point	113 °C (closed cup)
Solubility	Insoluble in water; soluble in methanol.[2]
CAS Number	2338-75-2[1]
EC Number	219-052-2[1]

Hazard Identification and GHS Classification

This compound is classified as hazardous. The primary hazards are related to its toxicity and irritant properties.[1]

Hazard Class	Category
Acute Toxicity, Oral	Category 4[1]
Acute Toxicity, Dermal	Category 4[1]
Acute Toxicity, Inhalation	Category 4[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)[1]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H332: Harmful if inhaled.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Experimental Protocols for Safe Handling Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][4] Local exhaust ventilation should be used to minimize exposure to dust and vapors.[3]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[3][5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling 4-(Trifluoromethyl)phenylacetonitrile.

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[6] Gloves should be inspected before use and changed frequently.
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes.[6]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is necessary.[3][6]

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[3][5]
- Do not breathe dust or vapors.[3]
- Wash hands thoroughly after handling.[3][5]
- Do not eat, drink, or smoke in the laboratory.[3]
- Keep containers tightly closed when not in use.[3][5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [3] [7] [8]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [7] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [7]

Spill and Disposal Procedures

Spill Cleanup Protocol

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[4\]](#)[\[9\]](#)
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealed container for disposal.[\[10\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.[\[5\]](#)

Waste Disposal

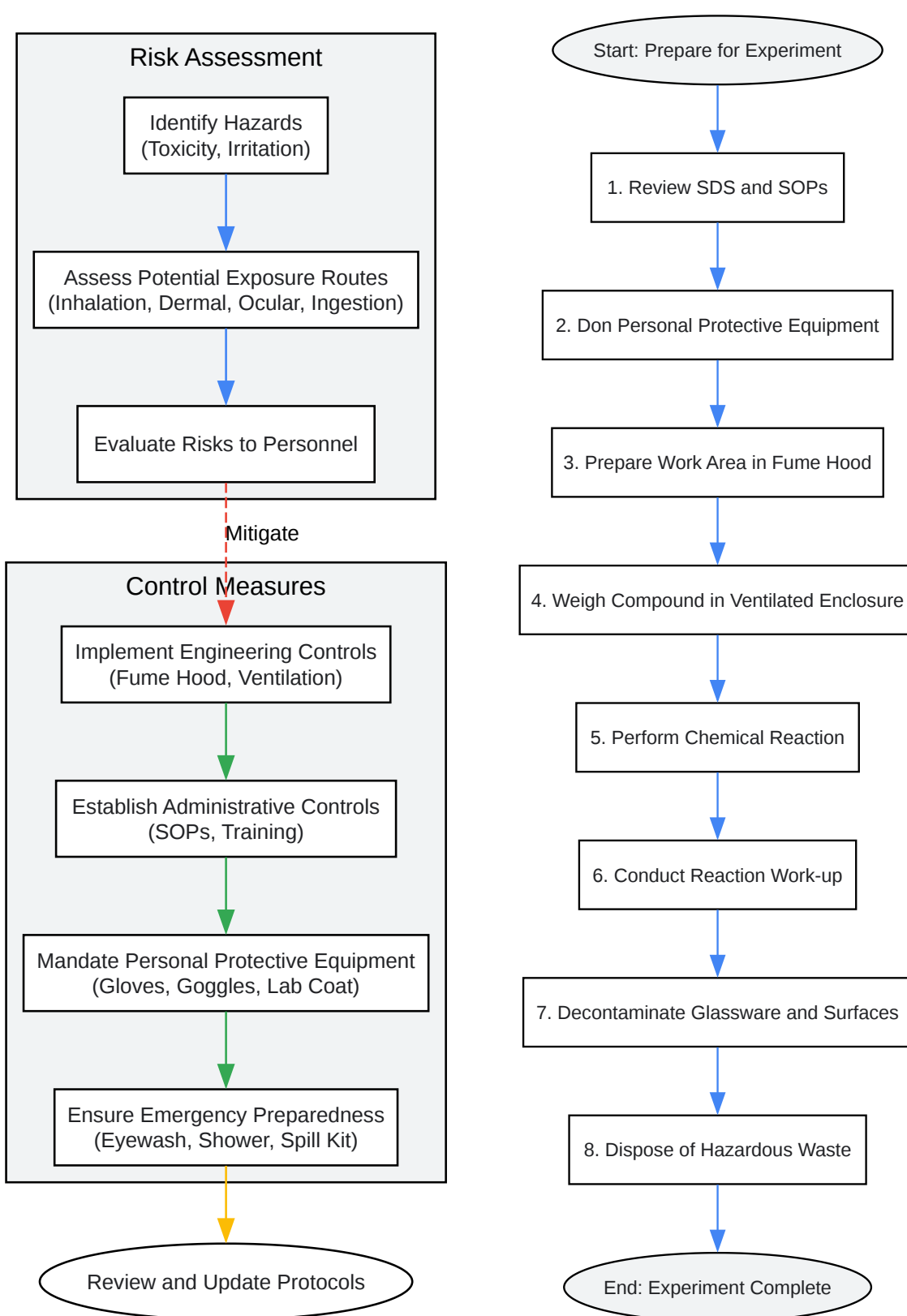
- Dispose of unused material and contaminated waste in a designated hazardous waste container.[\[5\]](#)
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.[\[5\]](#)

Storage and Incompatibility

- Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight.[\[3\]](#) Keep containers tightly closed and store locked up.[\[3\]](#)[\[5\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[3\]](#)

Logical Workflow for Risk Assessment and Control

The following diagram illustrates a logical workflow for assessing and controlling the risks associated with handling **4-(Trifluoromethyl)phenylacetonitrile**.



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